

An In-depth Technical Guide to the Physicochemical Properties of Menfegol

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Compound of Interest

Compound Name: *Menfegol*

Cat. No.: *B1682026*

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Abstract

Menfegol is a non-ionic surfactant spermicidal agent belonging to the class of polyoxyethylene ethers. Its primary application is in vaginal contraception, where it acts by disrupting the integrity of the sperm cell membrane. This technical guide provides a comprehensive overview of the known physicochemical properties of **Menfegol**. While specific quantitative data for several key parameters are not readily available in the public domain, this document extrapolates properties based on its chemical class, details the experimental protocols for their determination, and presents its mechanism of action. All quantitative data is summarized in structured tables, and its functional pathway is illustrated using a Graphviz diagram.

Chemical Identity and Structure

Menfegol is chemically identified as p-menthanylphenyl polyoxyethylene (8.8) ether. As a non-ionic surfactant, it possesses a molecular structure consisting of a hydrophobic p-menthanylphenyl group and a hydrophilic polyoxyethylene chain. This amphiphilic nature is central to its spermicidal activity.

Table 1: Chemical Identification of **Menfegol**

Identifier	Value
Chemical Name	p-menthanylphenyl polyoxyethylene (8.8) ether
Synonyms	Menfegol
Chemical Class	Non-ionic surfactant, Polyoxyethylene ether
CAS Number	38193-77-0
Molecular Formula	C18H28O2 (for the core hydrophobic structure)

Physicochemical Properties

Quantitative physicochemical data for **Menfegol** is not extensively documented in publicly accessible literature. The following table summarizes the available information and indicates where data is currently unavailable. The properties of polyoxyethylene ethers suggest that **Menfegol** is likely a viscous liquid or a low-melting solid at room temperature, with solubility dependent on the length of the polyoxyethylene chain.

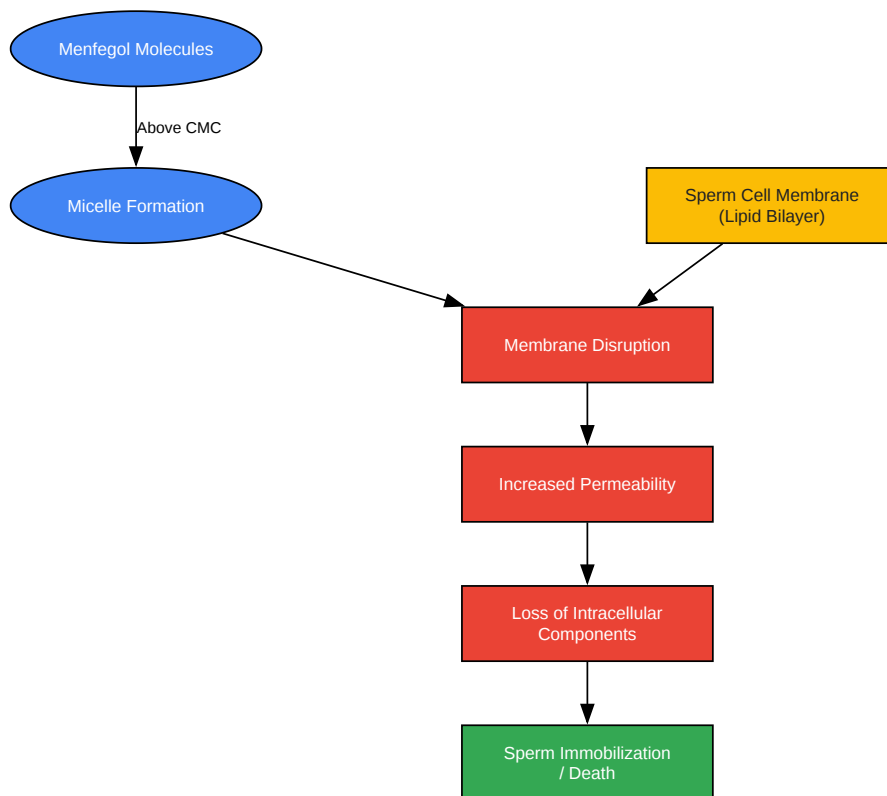
Table 2: Summary of Physicochemical Properties of **Menfegol**

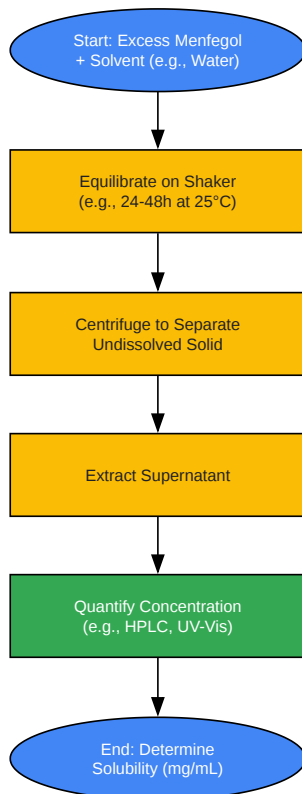
Property	Value	Notes
Molecular Weight	Data not available	Can be estimated based on the average number of ethylene oxide units.
Melting Point	Data not available	Expected to be low, characteristic of polyoxyethylene ethers. [1]
Boiling Point	Data not available	Likely high and may decompose upon boiling.
Solubility		
- Water	Soluble (inferred)	As a surfactant, it is expected to be water-soluble, forming micelles above its critical micelle concentration. [2]
- Organic Solvents	Data not available	Solubility in non-polar solvents is likely, given its hydrophobic moiety.
pKa	Not applicable	Menfegol is a non-ionic compound and does not have an ionizable group.
logP (Octanol-Water Partition Coefficient)	Data not available	A positive logP value is expected, indicating lipophilicity. There is a significant correlation between spermicidal potency and the partition coefficient for related non-ionic surfactants. [2]
Critical Micelle Concentration (CMC)	Data not available	A key parameter for surfactants, representing the concentration at which micelles form. Spermicidal potency has

been correlated with CMC for similar compounds.[2]

Mechanism of Action: Spermicidal Activity

Menfegol functions as a spermicide through its surfactant properties.[3] It disrupts the lipid bilayer of the sperm cell membrane, leading to increased permeability, loss of essential intracellular components, and ultimately, cell death or immobilization.[4] This mechanism is not based on a specific signaling pathway but rather on a direct physicochemical interaction with the cell membrane.





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